

Independent Validation of ZM514 Activity: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **ZM514**'s performance with other known inhibitors of the c-Src and Focal Adhesion Kinase (FAK) pathways. The information presented is supported by experimental data and detailed methodologies to assist in the independent validation of **ZM514**'s activity.

Introduction to ZM514

ZM514 is a potent and specific inhibitor of the non-receptor tyrosine kinase c-Src, with a reported half-maximal inhibitory concentration (IC50) of 3 nM. It also demonstrates inhibitory activity against Focal Adhesion Kinase (FAK) with an IC50 of 25 nM. Notably, **ZM514** exhibits significant selectivity, with over 300-fold greater potency for c-Src compared to other related kinases such as Lck and Zap-70. This targeted activity makes **ZM514** a valuable tool for investigating cellular processes regulated by c-Src and FAK, including cell proliferation, migration, and invasion.

Comparative Inhibitor Data

The following table summarizes the inhibitory potency of **ZM514** and other commonly used Src family kinase (SFK) inhibitors. This data is compiled from various sources to provide a comparative overview.



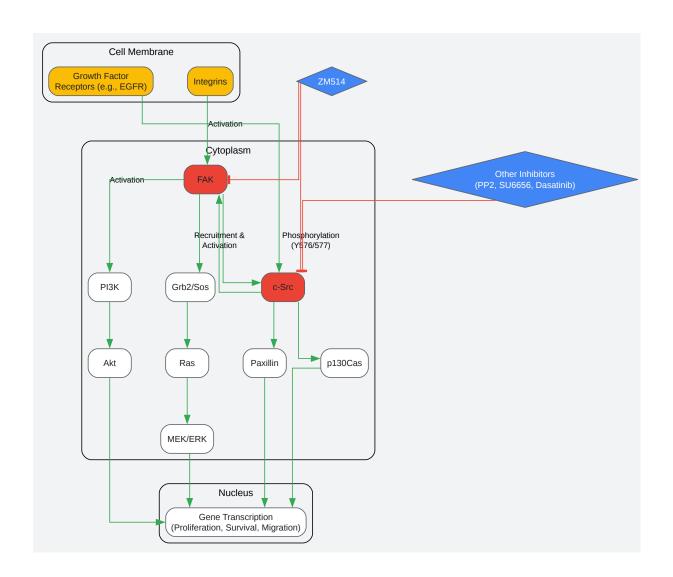
Kinase	ZM514 IC50 (nM)	PP2 IC50 (nM)	SU6656 IC50 (nM)	Dasatinib IC50 (nM)
Src Family Kinases				
c-Src	3	100	280	0.5-1
Lck	>900	4	6.88	0.3
Fyn	-	5	170	0.2
Lyn	-	-	130	0.6
Yes	-	-	20	0.4
Hck	-	5	-	0.5
Other Kinases				
FAK	25	-	-	16
EGFR	-	480	>10,000	30
c-Abl	-	325	-	<1
ZAP-70	>900	>100,000	-	-

Note: IC50 values can vary between different assay conditions and experimental setups. The data presented here is for comparative purposes. A "-" indicates that data was not readily available in the searched literature.

Signaling Pathway and Inhibition

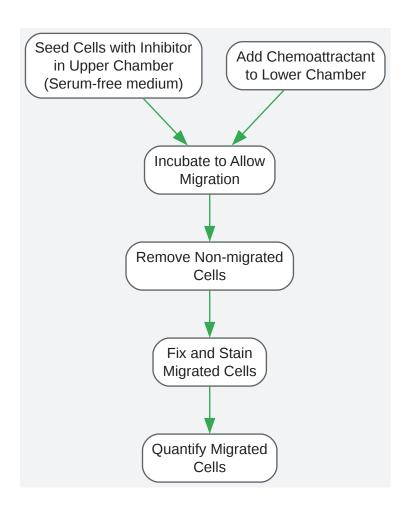
The following diagram illustrates the signaling pathway involving c-Src and FAK and the points of inhibition by compounds like **ZM514**.











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